

# Essential Guide to the Proper Disposal of Autophinib

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## Compound of Interest

Compound Name: Autophinib

Cat. No.: B605691

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For researchers, scientists, and drug development professionals, the safe handling and disposal of potent chemical compounds like **Autophinib** are paramount to ensuring a safe laboratory environment and regulatory compliance. **Autophinib** is a potent and selective inhibitor of the VPS34 kinase, playing a critical role in autophagy research.[1][2][3][4] Due to its biological activity and classification as a kinase inhibitor, it must be treated as hazardous chemical waste unless explicitly stated otherwise by a comprehensive safety assessment.[5][6] This guide provides a step-by-step procedure for its proper disposal.

## Autophinib Chemical and Physical Properties

A summary of key quantitative data for **Autophinib** is presented below. This information is crucial for correct labeling and handling of waste.

Property	Value
Chemical Name	6-Chloro-N-(5-methyl-1H-pyrazol-3-yl)-2-(4-nitrophenoxy)-pyrimidinamine[1]
Molecular Formula	C <sub>14</sub> H <sub>11</sub> ClN <sub>6</sub> O <sub>3</sub> [1][4]
Molecular Weight	346.73 g/mol [1][4]
CAS Number	1644443-47-9[1][4]
Purity	≥98% (HPLC)[1][4]
Solubility	Soluble to 20 mM in DMSO[4]
Storage Temperature	+4°C[1][4]

## Experimental Protocol: Step-by-Step Disposal of Autophinib Waste

This protocol outlines the mandatory procedures for disposing of various forms of **Autophinib** waste, including pure (unused) compound, solutions, and contaminated lab materials. The overriding principle is that no laboratory activity should begin without a clear plan for waste disposal.[7]

Objective: To safely collect, segregate, and dispose of **Autophinib** waste in compliance with institutional and regulatory standards.

Materials:

- Appropriate Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.
- Designated hazardous waste containers (plastic is preferred) compatible with the waste type (e.g., for solid waste, organic solvent waste).[8]
- Hazardous waste labels/tags provided by your institution's Environmental Health and Safety (EHS) department.

- Waste accumulation log.
- Spill kit for chemical spills.

Methodology:

#### Part 1: Segregation and Collection of **Autophinib** Waste

- Identify Waste Streams: At the point of generation, identify the type of **Autophinib** waste:
  - Solid Waste: Unused or expired pure **Autophinib** powder, contaminated weigh boats, or absorbent materials from a spill.
  - Liquid Waste (Non-aqueous/Organic): **Autophinib** dissolved in organic solvents like DMSO.
  - Liquid Waste (Aqueous): Dilute aqueous solutions containing **Autophinib** from experimental procedures. Note: Due to its low water solubility, this is less common for stock solutions.[9]
  - Contaminated Sharps: Needles, syringes, or glass Pasteur pipettes used to handle **Autophinib** solutions.
  - Contaminated Labware (Non-Sharps): Pipette tips, centrifuge tubes, and gloves.
- Segregate Incompatible Wastes: Never mix **Autophinib** waste with incompatible chemicals. For instance, keep organic solvent waste separate from aqueous waste and strong acids or bases.[10] Halogenated and non-halogenated solvent wastes should also be collected separately.[7]
- Use Designated Waste Containers:
  - Collect solid **Autophinib** waste in a clearly labeled, sealable plastic container.
  - Collect liquid organic waste containing **Autophinib** in a designated, solvent-compatible waste container. Ensure the container has a screw-top cap.[10]
  - Collect contaminated sharps in a designated, puncture-resistant sharps container.[11]

- Collect other contaminated labware in a designated biohazard bag or lined container for chemical waste pickup.[\[11\]](#)

## Part 2: Labeling and Storage of Waste

- Properly Label All Containers: As soon as you begin adding waste to a container, affix a hazardous waste label from your institution's EHS office. The label must include:
  - The words "Hazardous Waste."
  - The full chemical name: "**Autophinib**" and any solvents present (e.g., "Dimethyl Sulfoxide").
  - The approximate concentration and quantity of each component.
  - The date accumulation started.
  - The name of the principal investigator and the laboratory location.
- Store Waste in a Satellite Accumulation Area (SAA):
  - Store all hazardous waste containers in a designated SAA, which must be at or near the point of generation.[\[8\]](#)[\[10\]](#)
  - Ensure all waste containers are kept securely closed except when adding waste.[\[7\]](#)[\[8\]](#)
  - Provide secondary containment (such as a spill tray) for liquid waste containers.

## Part 3: Disposal Procedures

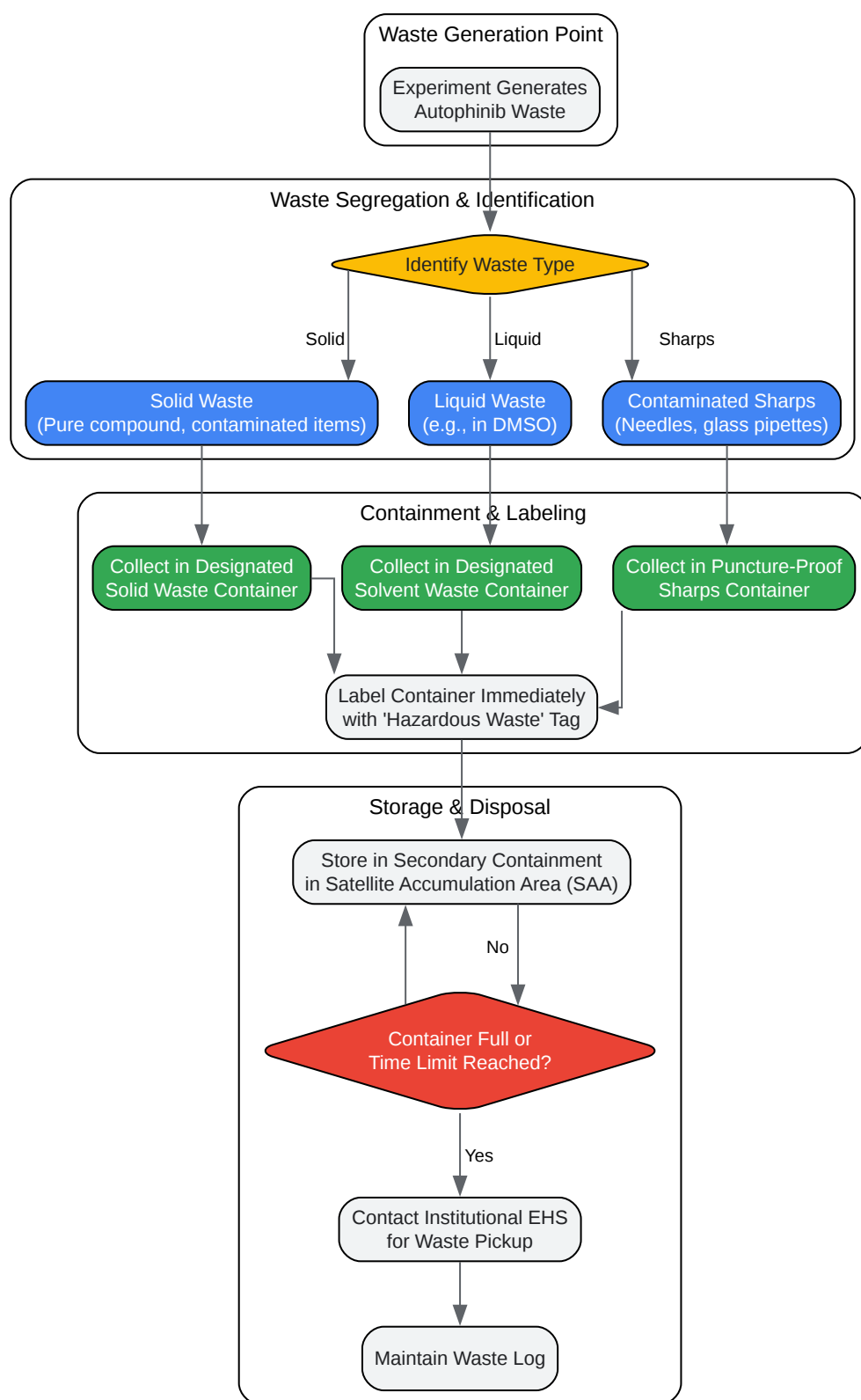
- DO NOT Dispose Down the Drain or in Regular Trash: Hazardous chemicals like **Autophinib** must never be poured down the drain or disposed of in the regular trash.[\[8\]](#)[\[12\]](#) This is to prevent environmental contamination and adverse effects on aquatic life.[\[13\]](#)
- Arrange for EHS Pickup: Once a waste container is full or has been in accumulation for the maximum allowed time (typically up to 12 months, but check institutional policy), contact your institution's EHS department to schedule a waste pickup.[\[8\]](#)[\[10\]](#) Follow their specific procedures for pickup requests.

- Handling Empty Containers:
  - A container that held **Autophinib** is considered "empty" only after all contents have been removed by standard practice.[\[7\]](#)
  - To be disposed of as non-hazardous waste, the container should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[7\]](#)
  - After rinsing, remove or deface the original label before recycling or disposal in regular trash, as per institutional guidelines.[\[7\]](#)

## Mandatory Visualizations

### **Autophinib** Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Autophinib** waste, from generation to final pickup.



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Caption: Logical workflow for the safe disposal of **Autophinib** waste.

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